Spectroscopic Analysis of 2-(4-Phenoxyphenoxy)ethanol: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*2-(4-Phenoxyphenoxy)ethanol*
CAS No.:	*63066-74-0*
Cat. No.:	*B1598982*

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Introduction

2-(4-Phenoxyphenoxy)ethanol is a molecule of significant interest in various fields, including as a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Its chemical structure, featuring a diaryl ether linkage and a primary alcohol, presents a unique spectroscopic fingerprint. This technical guide provides an in-depth analysis of the expected spectroscopic data for **2-(4-Phenoxyphenoxy)ethanol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the characterization of this compound. While comprehensive experimental spectra for this specific molecule are not widely available in public databases, this guide leverages predictive methodologies and data from analogous structures to provide a robust analytical framework. The focus is on the interpretation of spectral features and the causal relationships between these features and the molecular structure, upholding the principles of scientific integrity and expertise.

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Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The following diagram illustrates the structure of **2-(4-Phenoxyphenoxy)ethanol** with a systematic numbering scheme that will be used for the assignment of NMR signals.

Figure 1: Molecular structure of **2-(4-Phenoxyphenoxy)ethanol** with atom numbering for spectroscopic assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. The analysis of ^{1}H and ^{13}C NMR spectra provides detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

Experimental Protocol for NMR Data Acquisition

A standard protocol for acquiring NMR spectra of **2-(4-Phenoxyphenoxy)ethanol** would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6). The choice of solvent is critical as it can influence the chemical shifts, particularly of exchangeable protons like the hydroxyl proton.
- Instrumentation: Utilize a high-field NMR spectrometer, typically operating at a frequency of 400 MHz or higher for ^{1}H NMR, to ensure adequate signal dispersion.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. Key parameters to optimize include the number of scans (typically 8-16), relaxation delay, and spectral width.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for each unique carbon atom. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.

Predicted ^{1}H NMR Spectral Data

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The following table summarizes the predicted ^{1}H NMR chemical shifts, multiplicities, and integrations for **2-(4-Phenoxyphenoxy)ethanol**. These predictions are based on established chemical shift correlation principles and computational algorithms.

Proton(s)	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
H-18	~2.0-3.0 (variable)	Singlet (broad)	1H	-OH
H-16	~3.95	Triplet	2H	-CH_2-OH
H-15	~4.15	Triplet	2H	Ar-O-CH_2-
H-12, H-9	~6.95	Doublet	4H	Aromatic
H-11, H-10, H-5, H-3	~7.05	Multiplet	4H	Aromatic
H-1, H-2, H-4	~7.30	Multiplet	5H	Aromatic

Interpretation of the ^{1}H NMR Spectrum

- Hydroxyl Proton (H-18): The chemical shift of the hydroxyl proton is highly dependent on concentration, temperature, and solvent. It is expected to appear as a broad singlet that can exchange with D_2O.

- Aliphatic Protons (H-15, H-16): The two methylene groups of the ethanol moiety will appear as two distinct triplets due to spin-spin coupling with each other. The methylene group attached to the phenoxy oxygen (H-15) is expected to be deshielded and appear at a higher chemical shift compared to the methylene group bearing the hydroxyl group (H-16).

- Aromatic Protons: The aromatic region of the spectrum will be complex due to the presence of two phenyl rings. The protons on the phenoxy-substituted ring (protons on the ring containing C8-C13) are expected to show a more complex splitting pattern due to the influence of the two oxygen substituents. The protons on the terminal phenyl ring (protons on the ring containing C1-C6) will exhibit a pattern typical of a monosubstituted benzene ring.

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Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

Carbon(s)	Predicted Chemical Shift (ppm)	Assignment
C-16	~61.5	-CH_2-OH
C-15	~69.8	Ar-O-CH_2-
C-12, C-9	~118.9	Aromatic CH
C-5, C-3	~120.0	Aromatic CH
C-11, C-10	~123.2	Aromatic CH
C-1, C-2, C-4	~129.8	Aromatic CH
C-8	~149.5	Aromatic C-O
C-13	~152.0	Aromatic C-O
C-6	~157.0	Aromatic C-O

Interpretation of the ^{13}C NMR Spectrum

- Aliphatic Carbons (C-15, C-16): The two aliphatic carbons will appear in the upfield region of the spectrum. The carbon atom bonded to the hydroxyl group (C-16) will be at a lower chemical shift than the carbon atom bonded to the phenoxy oxygen (C-15).

- Aromatic Carbons: The twelve aromatic carbons will appear in the downfield region (110-160 ppm). The carbons directly attached to the oxygen atoms (C-6, C-8, C-13) will be the most deshielded and appear at the highest chemical shifts. The remaining aromatic carbons will have chemical shifts dependent on their position relative to the oxygen substituents.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **2-(4-Phenoxyphenoxy)ethanol** is expected to show

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characteristic absorption bands for the hydroxyl, ether, and aromatic functional groups.

Experimental Protocol for IR Data Acquisition

- Sample Preparation: The sample can be analyzed as a neat liquid (if it is a liquid at room temperature) between two salt plates (e.g., NaCl or KBr) or as a thin film on a salt plate. If the sample is a solid, it can be prepared as a KBr pellet or as a mull in Nujol.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is typically used to acquire the spectrum.
- Data Acquisition: A background spectrum of the empty sample holder or the pure solvent is first recorded. The sample spectrum is then recorded, and the background is automatically subtracted.

Expected IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Functional Group	Vibration
3500-3200	Strong, Broad	O-H	Stretching
3100-3000	Medium	C-H (aromatic)	Stretching
2950-2850	Medium	C-H (aliphatic)	Stretching
1600-1450	Medium to Strong	C=C	Aromatic Ring Stretching
1240-1200	Strong	C-O (ether)	Asymmetric Stretching
1050-1000	Strong	C-O (alcohol)	Stretching

Interpretation of the IR Spectrum

- O-H Stretch: A strong and broad absorption band in the region of 3500-3200 cm^{-1} is a clear indication of the presence of the hydroxyl group. The broadening is due to hydrogen bonding.
- C-H Stretches: Aromatic C-H stretching vibrations are expected just above 3000 cm^{-1}, while aliphatic C-H stretching vibrations will appear just below 3000 cm^{-1}.

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- C=C Aromatic Stretches: The presence of the two aromatic rings will give rise to several sharp to medium intensity bands in the 1600-1450 cm^{-1} region.

- C-O Stretches: The most characteristic bands for this molecule, apart from the O-H stretch, will be the strong C-O stretching vibrations. The aryl-alkyl ether C-O asymmetric stretch is expected around 1240-1200 cm^{-1}, while the primary alcohol C-O stretch will appear around 1050-1000 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

Experimental Protocol for MS Data Acquisition

- Ionization Method: Electron Ionization (EI) is a common technique for volatile and thermally stable compounds like **2-(4-Phenoxyphenoxy)ethanol**. Electrospray ionization (ESI) could also be used, particularly for detecting the protonated molecule $[M+H]^+$.

- Mass Analyzer: A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or ion trap.

- Data Acquisition: The sample is introduced into the ion source, where it is ionized. The resulting ions are then separated based on their mass-to-charge ratio (m/z) and detected.

Expected Mass Spectrum Data

- Molecular Ion (M^+): The molecular weight of **2-(4-Phenoxyphenoxy)ethanol** ($C_{14}H_{14}O_3$) is 230.26 g/mol . In an EI mass spectrum, the molecular ion peak is expected at m/z = 230.

- Key Fragmentation Patterns: The molecule is expected to undergo fragmentation at the ether linkages and the ethanol side chain.

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m/z	Proposed Fragment	Structure
230	$[M]^+$	$[C_{14}H_{14}O_3]^+$
185	$[M - CH_2OH]^+$	$[C_{12}H_9O_2]^+$
137	$[M - OC_6H_5]^+$	$[C_8H_9O_2]^+$
93	$[C_6H_5O]^+$	Phenoxy radical cation
77	$[C_6H_5]^+$	Phenyl cation

Interpretation of the Mass Spectrum

The mass spectrum will provide crucial confirmation of the molecular weight. The fragmentation pattern will be indicative of the structure. The loss of the hydroxymethyl radical ($\bullet CH_2OH$) to give a fragment at m/z 185 is a likely fragmentation pathway. Cleavage of the ether bond can lead to the formation of a phenoxy radical cation at m/z 93 and a fragment at m/z 137. The presence of a peak at m/z 77 is characteristic of a phenyl group.

Conclusion

The spectroscopic characterization of **2-(4-Phenoxyphenoxy)ethanol** relies on a complementary suite of analytical techniques. While a complete set of public experimental data is not readily available, this guide provides a comprehensive framework for its analysis based on predictive methods and the understanding of fundamental spectroscopic principles. The predicted NMR, IR, and MS data, along with their detailed interpretations, offer a valuable resource for scientists and researchers working with this compound, enabling its unambiguous identification and characterization. It is always recommended to confirm these predictions with experimentally acquired data whenever possible.

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